

Standard Operating Procedure: Sodium 4-Aminosalicylate Disposal

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Compound of Interest

Compound Name: Sodium 4-aminosalicylate

CAS No.: 133-10-8

Cat. No.: B086723

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Executive Summary & Core Directive

Sodium 4-aminosalicylate (PAS Sodium) is a biologically active pharmaceutical ingredient (API) used historically as a bacteriostatic anti-tubercular agent and currently in inflammatory bowel disease (IBD) research. While often classified as "non-hazardous" for transport (DOT), it must not be treated as general trash or disposed of down the drain.

The Critical Safety Imperative: PAS Sodium is chemically unstable in acidic environments and under thermal stress. It undergoes decarboxylation to form m-aminophenol (MAP), a compound significantly more toxic than the parent drug. Therefore, strict segregation from acids during waste accumulation is the primary safety constraint.

Preferred Disposal Method: High-temperature incineration equipped with an afterburner and scrubber.

Chemical Profile & Hazard Assessment

To ensure safe handling, researchers must understand the chemical behavior that dictates disposal protocols.

Parameter	Data	Operational Implication
CAS Number	133-10-8 (Dihydrate)	Use for waste manifesting.
Solubility	~1 g/2 mL (Water)	Highly mobile in water systems; ZERO drain disposal.
Stability	Air/Light Sensitive	Oxidizes to brown/black color. Darkened waste indicates degradation.
Incompatibility	Strong Acids, Oxidizers	CRITICAL: Contact with acid precipitates free acid and accelerates conversion to toxic m-aminophenol.
RCRA Status	Non-Listed (typically)	Treat as "Non-RCRA Regulated Pharmaceutical Waste" but incinerate to prevent bioaccumulation.

The Degradation Mechanism (The "Why")

Unlike stable salts, PAS Sodium is a salicylate. In the presence of acids ($\text{pH} < 3$) or heat, it loses carbon dioxide:

- Self-Validating Observation: If your white crystalline waste turns brown or black, autoxidation or decarboxylation has occurred. Handle with increased PPE (nitrile gloves, N95/P100 respirator).

Pre-Disposal Protocol: Segregation & Preparation

Before disposal, waste must be segregated to prevent the formation of toxic byproducts.

A. Segregation Rules

- NO ACIDS: Never add PAS Sodium waste to the "Acidic Aqueous" waste stream. This is the most common lab error. It will precipitate the free acid (clogging containers) and generate toxic phenols.

- NO OXIDIZERS: Keep away from nitrates, permanganates, and peroxides to prevent rapid oxidation or fire hazards.
- Dedicated Container: Collect in a container labeled "Non-Halogenated Organic/Pharmaceutical Waste."

B. Container Selection

- Solid Waste: High-density polyethylene (HDPE) wide-mouth jars.
- Liquid Waste: Amber glass or HDPE bottles (to protect from light degradation).
- Labeling: Must explicitly state:
 - Contents: "**Sodium 4-aminosalicylate** (Aqueous/Solid)"
 - Hazard:^[1]^[2] "Irritant," "Pharmaceutical Waste"

Step-by-Step Disposal Workflow

Scenario A: Solid Waste (Expired Powder/Spill Cleanup)

- PPE Donning: Wear nitrile gloves, safety goggles, and a lab coat. If dust generation is likely, use a fume hood or N95 respirator.
- Containment: Transfer the solid directly into the dedicated HDPE waste jar.
- Deactivation (Optional but Recommended for High Potency): If required by local EHS for active pharmaceuticals, wet the solid slightly with water to prevent dusting, then seal.
- Sealing: Cap tightly. Ensure the exterior is free of residue.
- Transfer: Move to the satellite accumulation area.

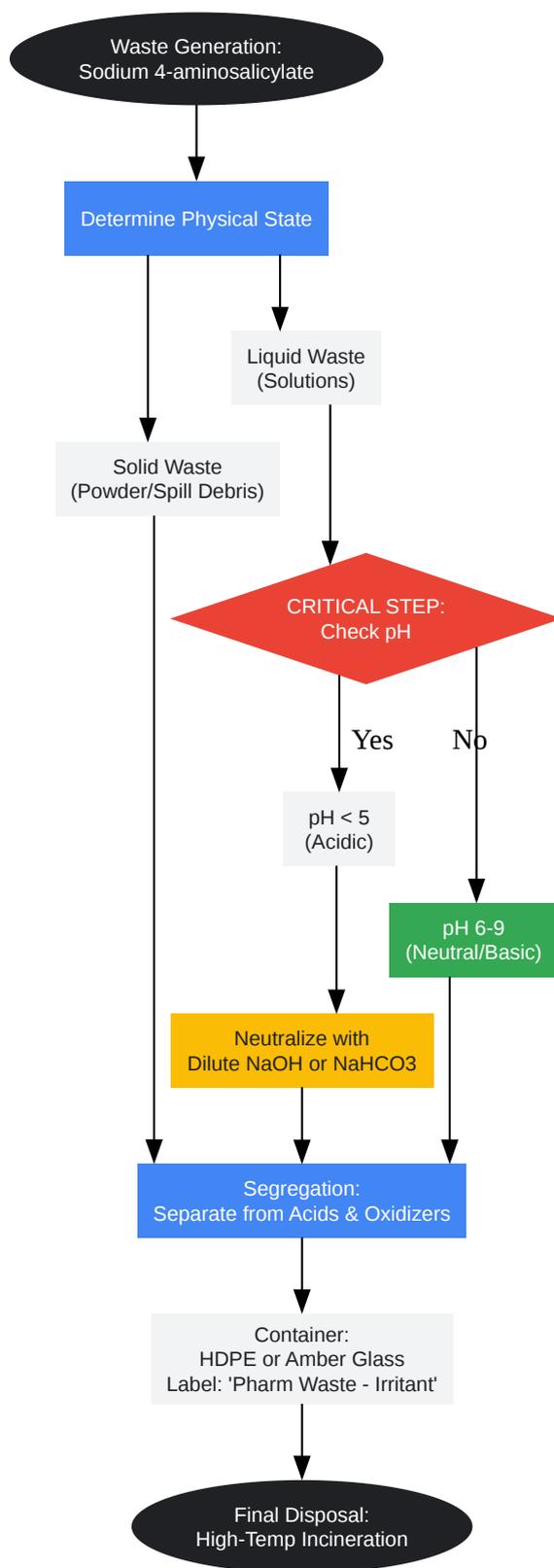
Scenario B: Liquid Waste (Mother Liquor/Experimental Solutions)

- pH Check (The Validation Step): Dip a pH strip into the waste solution.

- If pH < 5: Neutralize slowly with dilute Sodium Hydroxide (NaOH) or Sodium Bicarbonate () until pH is 6–8. Do not dispose of acidic PAS solutions directly.
- Solvent Compatibility: Ensure the solution does not contain halogenated solvents (e.g., Chloroform, DCM) unless the waste stream is specifically "Halogenated." PAS Sodium is typically dissolved in water or alcohols.
- Transfer: Pour into the "Non-Halogenated Organic" or "Aqueous Pharmaceutical" waste container.
- Log: Record volume and concentration on the waste tag.

Visual Decision Logic (DOT Diagram)

The following diagram outlines the decision logic for disposing of PAS Sodium, emphasizing the critical pH check to prevent toxic degradation.



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Figure 1: Decision tree for **Sodium 4-aminosalicylate** disposal.[3][4] Note the critical pH adjustment step for liquids to prevent decarboxylation into toxic byproducts.

Emergency Procedures: Spill Management

Minor Spill (< 50g/50mL):

- Isolate: Inform nearby personnel.
- PPE: Nitrile gloves, goggles, lab coat.
- Solid Spill: Gently sweep into a dustpan. Do not dry sweep vigorously to avoid airborne dust. Use a wet paper towel to pick up residue.
- Liquid Spill: Absorb with vermiculite or spill pads.
- Clean: Wipe area with water and soap.
- Disposal: Place all cleanup materials into the Solid Waste container.

Major Spill (> 50g/50mL):

- Evacuate: Leave the immediate area if dust is airborne.
- Ventilate: Allow aerosols to settle (15-30 mins).
- Contact: Call EHS or the Chemical Spill Response Team.

References

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